

Application Notes and Protocols for NIR-797 Isothiocyanate

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Compound of Interest

Compound Name: NIR-797 isothiocyanate

Cat. No.: B15554533

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Audience: Researchers, scientists, and drug development professionals.

Introduction

NIR-797 isothiocyanate is a near-infrared (NIR) fluorescent dye commonly used for labeling proteins and other biomolecules. Its isothiocyanate group reacts with primary amines on target molecules to form stable thiourea linkages. The dye's fluorescence in the NIR region (excitation ~795 nm, emission ~817 nm) is advantageous for deep tissue imaging due to reduced autofluorescence and light scattering from biological tissues. Proper dissolution and storage are critical to maintain the dye's reactivity and fluorescence properties.

Properties of NIR-797 Isothiocyanate

A summary of the key properties of **NIR-797 isothiocyanate** is provided below.

Property	Value	Reference
Molecular Formula	C45H50N3NaO6S4	[1]
Molecular Weight	~880.14 Da	[2]
Physical Form	Solid powder	[2]
Excitation Maximum	~795 nm (in 0.1 M phosphate buffer, pH 7.0)	[2]
Emission Maximum	~817 nm (in 0.1 M phosphate buffer, pH 7.0)	[2]

Dissolution of NIR-797 Isothiocyanate

The solubility of **NIR-797 isothiocyanate** can vary depending on the intended application. It is crucial to use high-purity, anhydrous solvents to prevent hydrolysis of the isothiocyanate group, which would render the dye non-reactive.

Solvent	Suitability	Notes	Reference
Ethanol	Soluble	A common solvent for reconstitution.	[1][3]
Dimethyl sulfoxide (DMSO)	Soluble	Often used for creating high-concentration stock solutions. A protocol for encapsulating the dye in nanoparticles involved dissolving it in DMSO at 1 mg/mL.	[4]

Storage and Stability

Proper storage is essential to prevent degradation of the dye. The isothiocyanate group is sensitive to moisture, and the fluorescent cyanine core is susceptible to photobleaching.

Condition	Recommendation	Notes	Reference
Solid Form			
Short-Term Storage	-20°C or 2-8°C	Always refer to the manufacturer's certificate of analysis for specific recommendations.	[1][5]
Long-Term Storage	-20°C	Store under desiccating conditions. The product can be stored for up to 12 months under these conditions.	[1][5]
In Solution			
Storage Temperature	≤ -20°C	Aliquot into single-use volumes to avoid repeated freeze-thaw cycles.	
Light Exposure	Protect from light	Store in the dark or in amber vials.	[4]
Moisture	Use anhydrous solvents and desiccate	Prevents hydrolysis of the isothiocyanate group.	[1][5]

Experimental Protocols

Protocol 1: Reconstitution of NIR-797 Isothiocyanate

This protocol describes the preparation of a stock solution of **NIR-797 isothiocyanate**.

Materials:

- **NIR-797 isothiocyanate** powder

- Anhydrous dimethyl sulfoxide (DMSO) or anhydrous ethanol
- Vortex mixer
- Microcentrifuge
- Amber or foil-wrapped microcentrifuge tubes

Procedure:

- Allow the vial of **NIR-797 isothiocyanate** powder to equilibrate to room temperature for at least 20 minutes before opening to prevent condensation of moisture.
- Briefly centrifuge the vial to ensure all the powder is at the bottom.
- Add the appropriate volume of anhydrous solvent (e.g., DMSO or ethanol) to the vial to achieve the desired stock concentration (e.g., 1-10 mg/mL).
- Vortex the solution thoroughly for 1-2 minutes until the dye is completely dissolved.
- Visually inspect the solution to ensure no particulates are present. If necessary, centrifuge briefly to pellet any undissolved material.

Protocol 2: Storage of NIR-797 Isothiocyanate Stock Solution

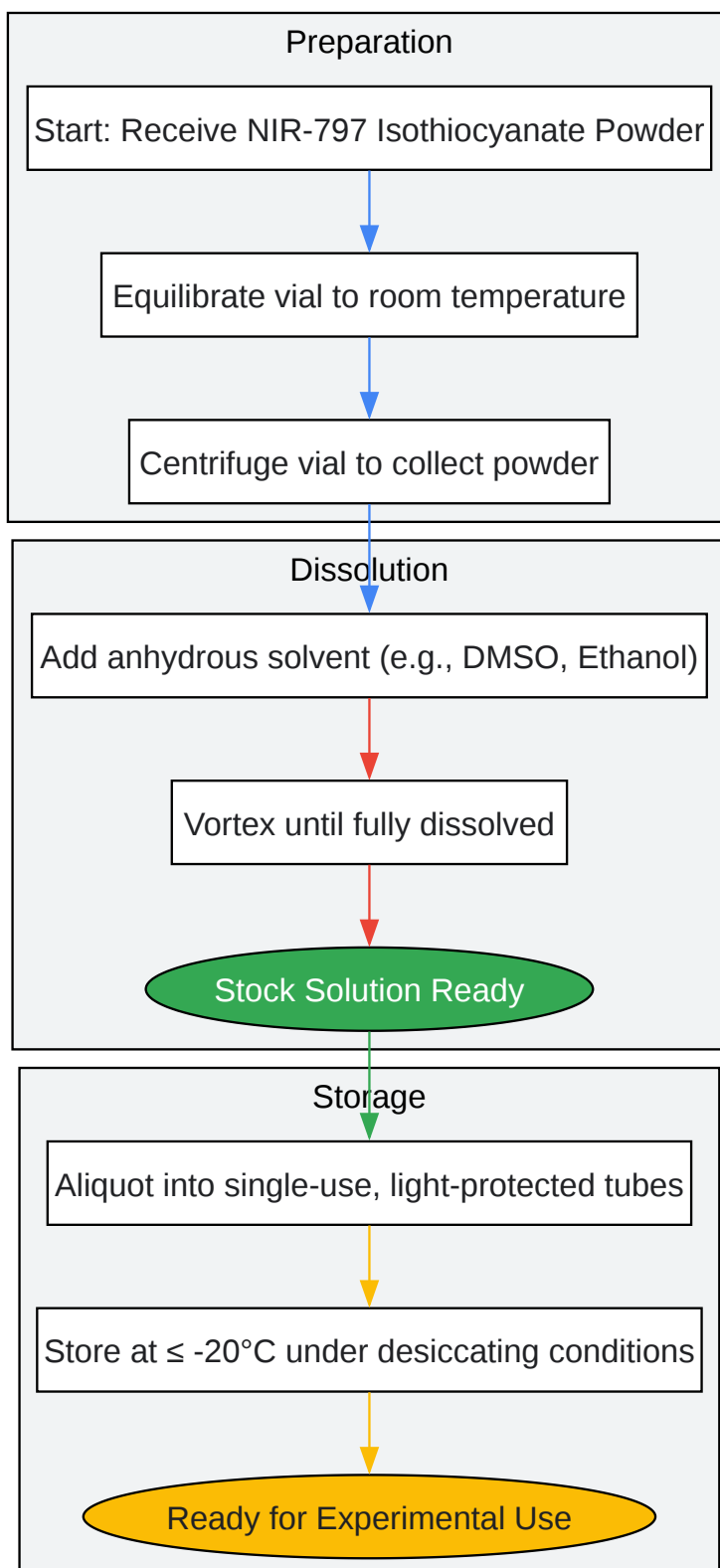
Procedure:

- Aliquoting: Divide the stock solution into single-use aliquots in amber or foil-wrapped microcentrifuge tubes. The volume of each aliquot should be appropriate for a single experiment to minimize waste and avoid repeated freeze-thaw cycles.
- Short-Term Storage: For use within a few days, store the aliquots at -20°C.
- Long-Term Storage: For extended storage, store the aliquots at -20°C or colder. When stored properly, the solution should be stable for several months.

- Handling: When ready to use, remove an aliquot from the freezer and allow it to thaw at room temperature, protected from light. Once thawed, use the solution immediately for conjugation reactions. Discard any unused portion of the thawed aliquot.

Visualizations

Below is a workflow diagram for the dissolution and storage of **NIR-797 isothiocyanate**.



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Caption: Workflow for dissolving and storing **NIR-797 isothiocyanate**.

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